Essential Safety and Operational Guide for Handling 306Oi10

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Compound of Interest

Compound Name:	*306Oi10*
Cat. No.:	*B10828989*

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **306Oi10**. The following procedural guidance is intended to ensure the safe handling, use, and disposal of this compound.

Chemical Identifier: **306Oi10** is a branched ionizable liposome utilized in the formulation of lipid nanoparticles (LNPs) for messenger RNA (mRNA) delivery.[1][2]

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Chemical and Physical Properties	
CAS Number	2322290-93-5[3][4]
Molecular Formula	C59H115N3O8[3][4]
Molecular Weight	994.56 g/mol [3]
Physical Appearance	Oil[1]
Solubility	Soluble in Chloroform, Methanol, Ethanol, DMSO, and Dimethyl Formamide (DMF)[5][6]
Storage	Store in a tightly sealed container in a cool, dry place at -20°C or below.[1][5] Stock solutions should be stored at -20°C.[5]

Personal Protective Equipment (PPE) and Handling

While some safety data sheets classify **306Oi10** as a non-hazardous substance, it is prudent to handle it with care as the toxicological properties are not fully known.[3][5] This material should be considered hazardous until more information is available.[6]

Protective Measure	Recommended Equipment and Practices
Eye/Face Protection	Wear safety glasses with side-shields or goggles.[7]
Skin Protection	Wear protective gloves (e.g., nitrile) and a laboratory coat.[7] Immediately remove any clothing soiled by the product.[8]
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation.[8] Avoid breathing dust, fume, gas, mist, vapors, or spray.[8]
General Hygiene	Wash hands thoroughly after handling, before breaks, and at the end of work.[6][8] Keep away from foodstuffs, beverages, and feed.[8]

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Emergency and First Aid Procedures

In the event of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR).[3]
Skin Contact	Immediately rinse the affected skin area with plenty of water.[8] Remove contaminated clothing and shoes.[3]
Eye Contact	Rinse the opened eye for several minutes under running water.[8] Remove contact lenses if present and easy to do so.[3]
Ingestion	Wash out the mouth with water if the person is conscious. Do not induce vomiting unless directed by medical personnel.[3]

Experimental Protocols and Disposal

Laboratory Procedures: **306Oi10** is often supplied as a solution in ethanol.[6] To change the solvent, the ethanol can be evaporated under a gentle stream of nitrogen, followed by the immediate addition of the desired solvent.[6] Solvents such as ethanol, DMSO, and DMF can be used.[6]

Disposal Plan: Dispose of **306Oi10** and any contaminated materials in accordance with local, state, and federal regulations.[8] Do not allow the substance to enter sewers or surface water.[8]

Handling Workflow

The following diagram illustrates the standard workflow for handling **306Oi10** in a laboratory setting.

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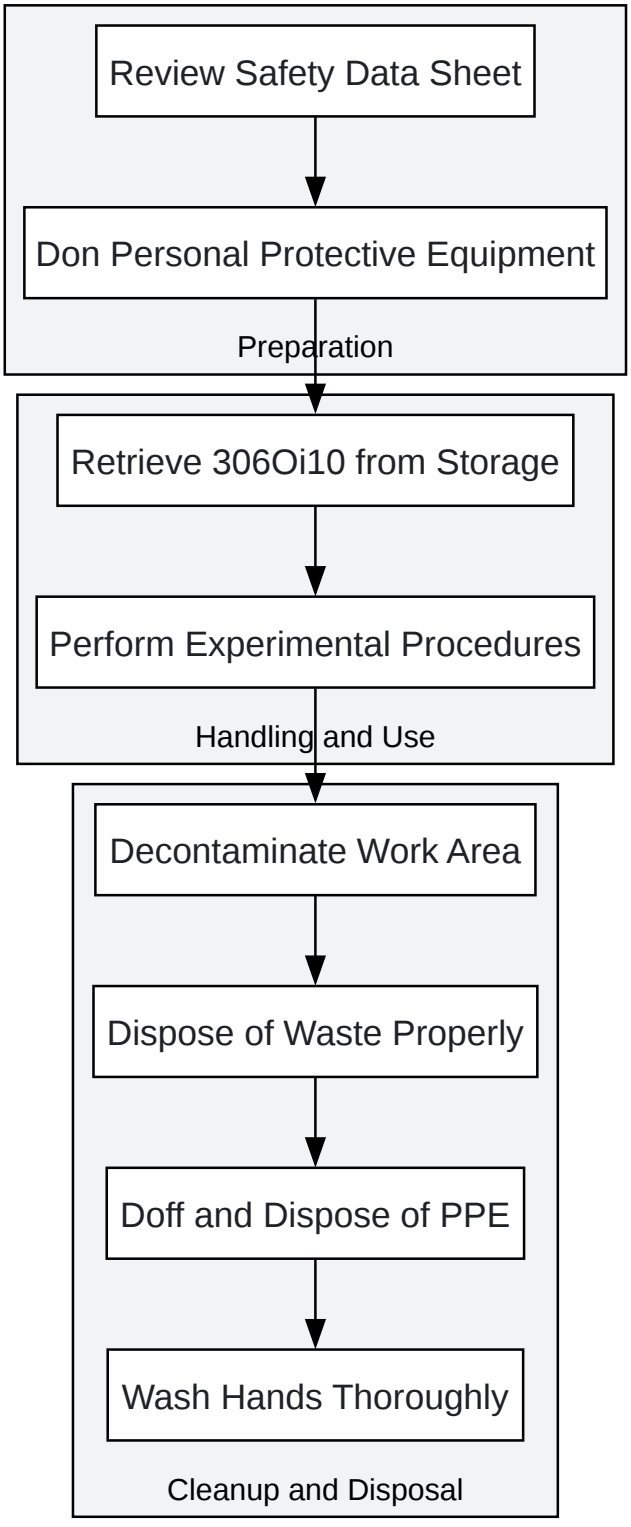


Figure 1. Procedural Workflow for Handling 306Oi10

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Caption: Procedural Workflow for Handling **306Oi10**

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